

1-Heptadecene structural formula and isomers

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Compound of Interest

Compound Name: 1-Heptadecene

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An In-depth Technical Guide to **1-Heptadecene**: Structural Formula, Isomers, and Experimental Protocols

Introduction

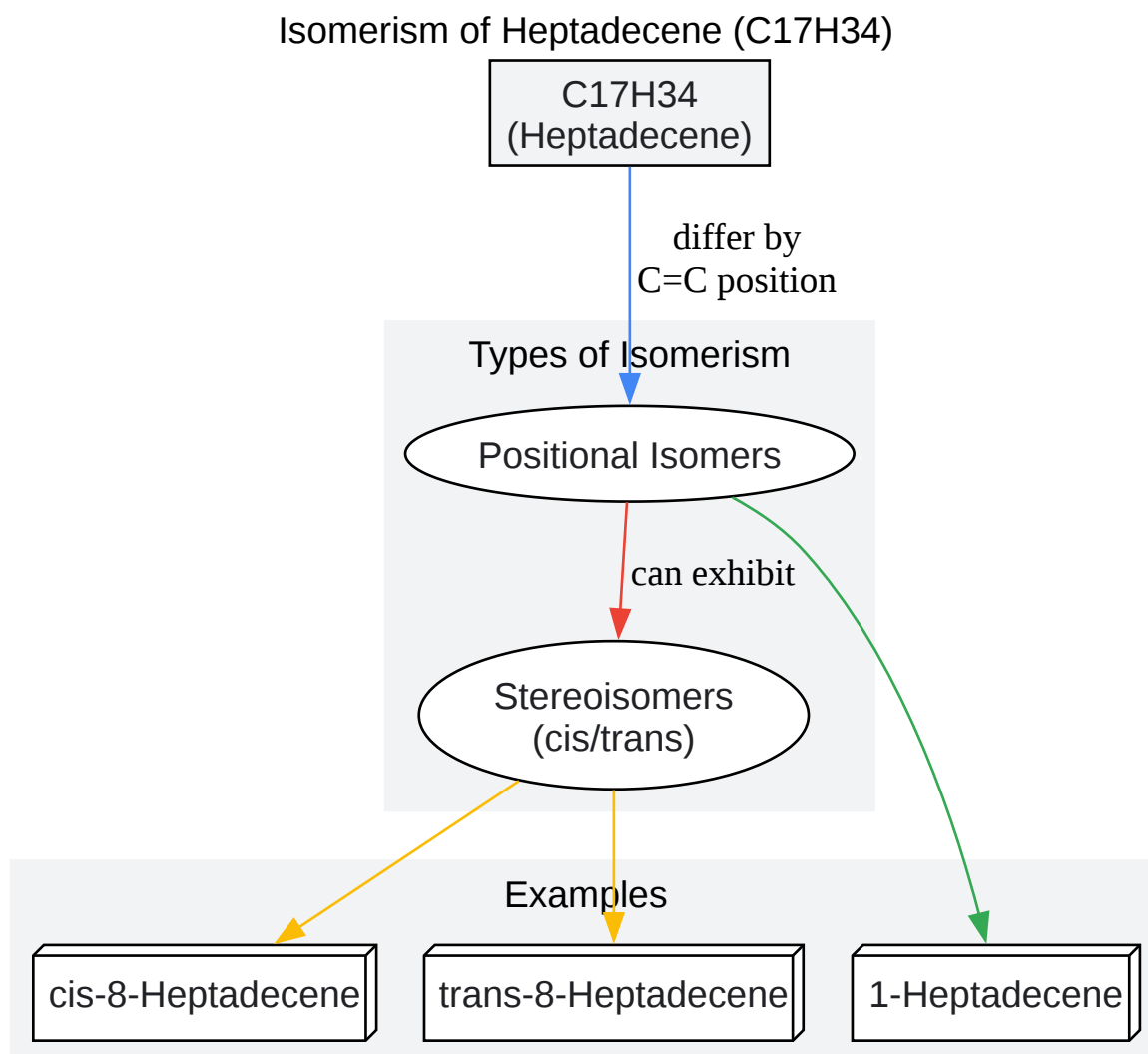
1-Heptadecene is an unsaturated aliphatic hydrocarbon with the chemical formula $C_{17}H_{34}$.^[1]
^[2] As a long-chain alkene, it and its various isomers are subjects of interest in several fields of research, including pheromone studies and as intermediates in organic synthesis. This guide provides a detailed overview of the structural formula of **1-heptadecene**, its isomers, physicochemical properties, and relevant experimental protocols for its synthesis and analysis, tailored for researchers, scientists, and professionals in drug development.

Structural Formula and Isomerism

1-Heptadecene is characterized by a seventeen-carbon chain with a single double bond located at the first carbon position (C-1).^[2] The general formula $C_{17}H_{34}$ encompasses a wide range of isomers, which can be broadly categorized into positional isomers and stereoisomers.

- **Positional Isomers:** These isomers differ in the location of the double bond along the carbon chain. For example, in addition to **1-heptadecene**, there is 2-heptadecene, 3-heptadecene, and so on, up to 8-heptadecene. The separation of these positional isomers can be challenging due to their similar properties.^[3]
- **Stereoisomers:** For positional isomers where the double bond is not at the terminal position (i.e., not **1-heptadecene**), stereoisomerism exists in the form of cis/trans (or Z/E) isomers.

This arises from the restricted rotation around the carbon-carbon double bond. For instance, 8-heptadecene exists as both cis-8-heptadecene and trans-8-heptadecene.[4][5]



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A diagram illustrating the isomerism of heptadecene.

Physicochemical Properties

The physical and chemical properties of heptadecene isomers vary depending on the position and geometry of the double bond. The following table summarizes key quantitative data for **1-heptadecene** and its common isomer, 8-heptadecene.

| Property | 1-Heptadecene | (Z)-8-Heptadecene (cis) | (E)-8-Heptadecene (trans) |
|-------------------|-------------------------------------|-------------------------------------|-------------------------------------|
| Molecular Formula | C ₁₇ H ₃₄ [1] | C ₁₇ H ₃₄ [5] | C ₁₇ H ₃₄ [4] |
| Molecular Weight | 238.45 g/mol [1] | 238.45 g/mol [5] | 238.45 g/mol [4] |
| CAS Number | 6765-39-5[1] | 16369-12-3[6] | 54290-12-9[4] |
| Boiling Point | 300 °C at 760 mm Hg[7] | 304-306 °C at 760 mm Hg[6] | Not available |
| Melting Point | 11-12 °C[8] | Not available | Not available |
| Density | 0.786 g/mL[7] | Not available | Not available |
| Refractive Index | 1.442 @ 20 °C[7] | Not available | Not available |

Experimental Protocols

Synthesis of 1-Heptadecene via Wittig Reaction

A common method for the synthesis of terminal alkenes like **1-heptadecene** is the Wittig reaction. This protocol provides a general procedure adaptable for this synthesis.

Materials:

- Hexadecyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexane
- Formaldehyde (or paraformaldehyde)
- Anhydrous tetrahydrofuran (THF)
- Standard laboratory glassware for inert atmosphere reactions
- Silica gel for column chromatography

Procedure:

- Ylide Generation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon), suspend hexadecyltriphenylphosphonium bromide in anhydrous THF.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a stoichiometric equivalent of n-butyllithium solution. The solution will typically turn a deep orange or red color, indicating the formation of the ylide.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 1-2 hours.
- Reaction with Aldehyde: Cool the ylide solution back to 0 °C.
- Add a slight excess of formaldehyde to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.
- Workup: Quench the reaction by carefully adding water.
- Extract the aqueous layer with a non-polar solvent such as hexane or diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Concentrate the organic phase under reduced pressure. Purify the crude product by flash column chromatography on silica gel, eluting with hexane, to yield pure **1-heptadecene**.

Analysis of Heptadecene Isomers by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography is a powerful technique for separating and identifying volatile isomers like heptadienes and can be applied to heptadecenes.^[9] The coupling of GC with mass spectrometry (MS) allows for definitive identification of the isomers based on their mass spectra.^[10]

Instrumentation and Conditions:

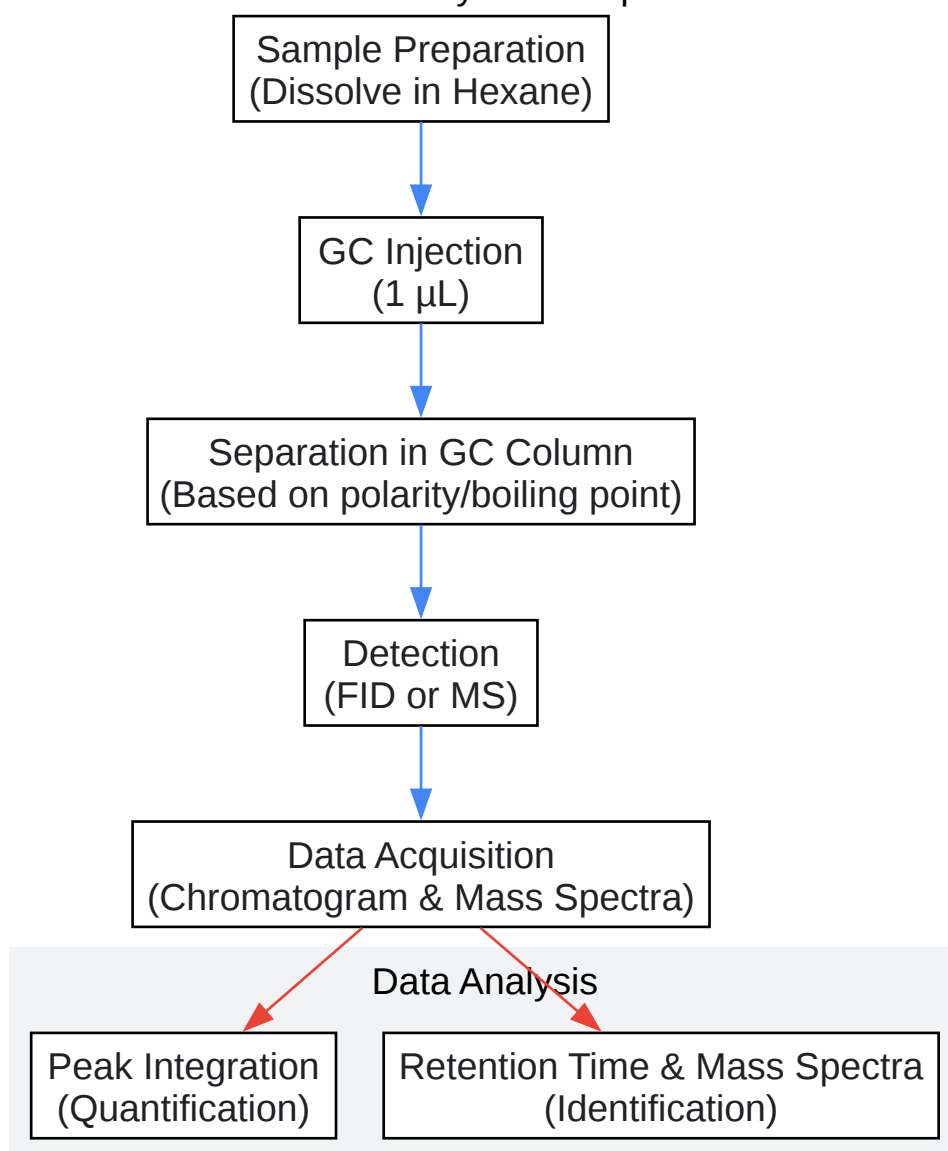
- Gas Chromatograph: Equipped with a flame ionization detector (FID) or coupled to a mass spectrometer.
- Column: A high-resolution capillary column is essential. A non-polar column (e.g., DB-1, 100% dimethylpolysiloxane) separates isomers primarily by boiling point. For better separation of cis/trans isomers, a more polar column (e.g., with a cyanopropyl or liquid crystalline stationary phase) is recommended.^{[3][9]}
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 5 °C/min to 250 °C.
 - Final hold: Hold at 250 °C for 10 minutes.
 - (Note: This program is a starting point and should be optimized for the specific column and isomer mixture.)
- Injector and Detector Temperature: 250 °C.
- MS Parameters (if used):
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Mass range: m/z 40-400.

Procedure:

- Sample Preparation: Dissolve the heptadecene isomer mixture in a volatile solvent like hexane to a concentration of approximately 1 mg/mL.
- Injection: Inject 1 µL of the prepared sample into the GC.
- Data Acquisition: Acquire the chromatogram and, if applicable, the mass spectrum for each eluting peak.

- Data Analysis:
 - Identification: Identify the isomers by comparing their retention times with those of known standards. Mass spectra can confirm the molecular weight (m/z 238.5) and provide fragmentation patterns for structural elucidation.[2]
 - Quantification: Determine the relative abundance of each isomer by integrating the area of its corresponding peak in the chromatogram.

Workflow for GC-MS Analysis of Heptadecene Isomers



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A workflow diagram for the GC-MS analysis of heptadecene isomers.

Applications in Research and Development

Heptadecene and its isomers have been identified as components of pheromones in certain insect species, making them valuable for research in chemical ecology.[2] In the field of drug development and organic synthesis, long-chain alkenes serve as precursors for the synthesis of more complex molecules, including fatty acids, alcohols, and other functionalized long-chain compounds. The ability to selectively synthesize and purify specific isomers is crucial for these applications.

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References

- 1. 1-Heptadecene [webbook.nist.gov]
- 2. 1-Heptadecene | C₁₇H₃₄ | CID 23217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. vurup.sk [vurup.sk]
- 4. 8-Heptadecene [webbook.nist.gov]
- 5. cis-8-Heptadecene [webbook.nist.gov]
- 6. (Z)-8-heptadecene, 16369-12-3 [thegoodscentcompany.com]
- 7. 1-heptadecene [stenutz.eu]
- 8. 1-heptadecene, 6765-39-5 [thegoodscentcompany.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
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